

Foreword by the Senior Application Scientist

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Compound of Interest

Compound Name:	<i>2-Bromo-4-methoxy-5-methylaniline</i>
CAS No.:	328400-86-8
Cat. No.:	B2829804

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In the landscape of synthetic organic chemistry and drug discovery, the precise architecture of a molecule is paramount. Substituted anilines, such as the brominated and methoxylated methylanilines, represent a critical class of building blocks. Their utility stems from the versatile reactivity of the amine and the strategic placement of functional groups on the aromatic ring, which can direct further chemical modifications. This guide is intended to provide a comprehensive technical overview of **2-Bromo-4-methoxy-5-methylaniline** and its closely related isomers. We will delve into their identification, synthesis, properties, and applications, with a focus on the practical insights necessary for laboratory and developmental work. The information presented herein is curated from established chemical and safety databases to ensure accuracy and reliability for the discerning researcher.

Compound Identification and Isomeric Clarification

A precise understanding of the chemical structure is fundamental. The name "**2-Bromo-4-methoxy-5-methylaniline**" specifies a distinct substitution pattern on the aniline ring. However, it is crucial to recognize that slight variations in nomenclature can refer to different isomers, each with its own unique Chemical Abstracts Service (CAS) number. Below is a clarification of the target compound and its relevant isomers identified from chemical databases.

- 2-Bromo-5-methoxy-4-methylaniline: This isomer is often indexed and is a close structural relative.
 - CAS Number: 532440-88-3[1][2]
- 4-Bromo-2-methoxy-5-methylaniline: Another key isomer with a different substitution pattern.
 - CAS Number: 873980-68-8[3]
- 2-Bromo-4-methoxyaniline: A related compound lacking the methyl group.
 - CAS Number: 32338-02-6[4][5]

For the purpose of this guide, we will focus on the properties and synthesis relevant to this class of compounds, with specific data provided for the identified isomers where available.

Physicochemical Properties

The physical and chemical properties of these aniline derivatives are critical for their handling, storage, and application in synthesis. The following table summarizes key data for the specified isomers.

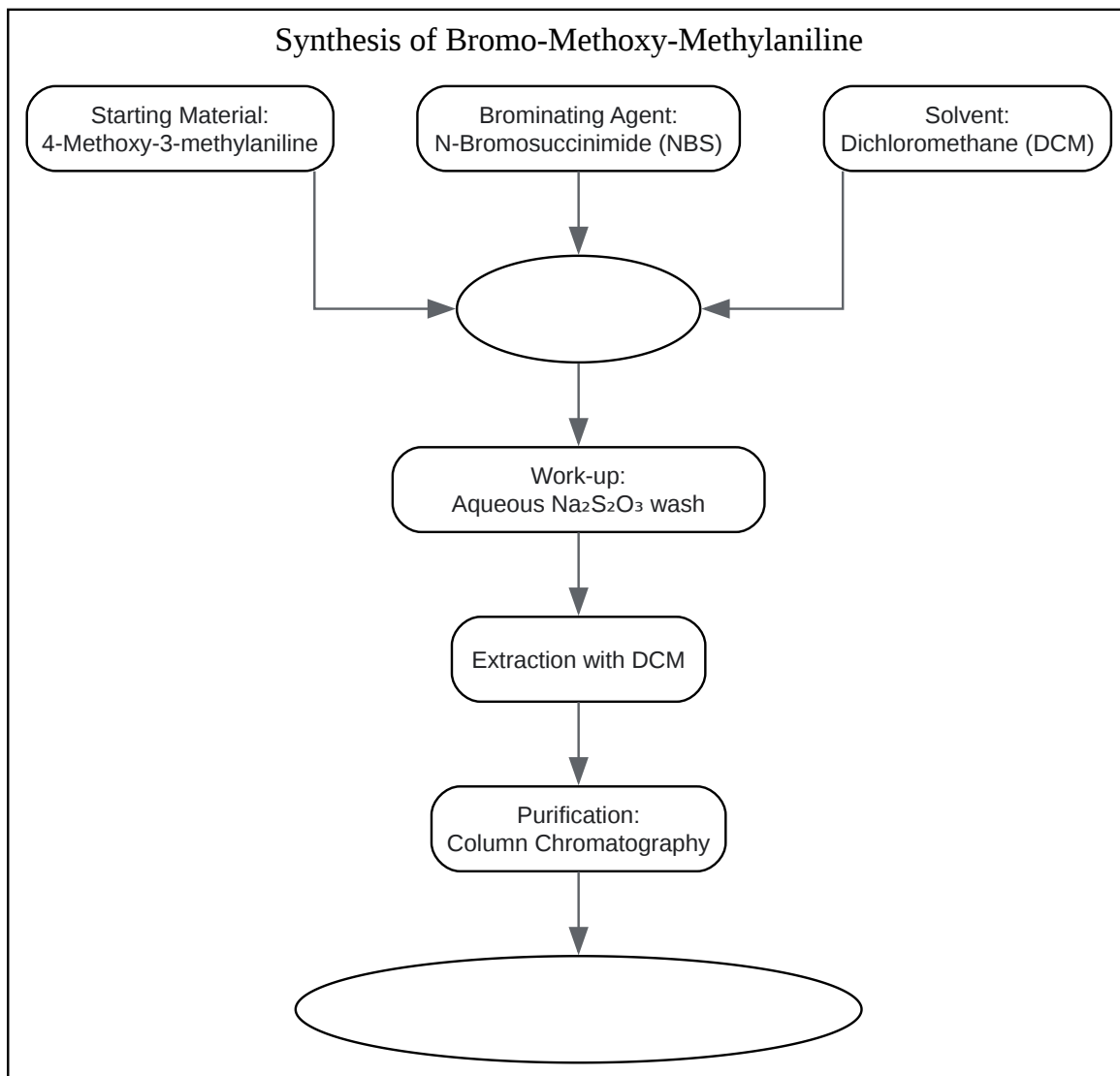
Property	2-Bromo-5-methoxy-4-methylaniline	4-Bromo-2-methoxy-5-methylaniline	2-Bromo-4-methoxyaniline
CAS Number	532440-88-3[1][2]	873980-68-8[3]	32338-02-6[4][5]
Molecular Formula	C ₈ H ₁₀ BrNO[1]	C ₈ H ₁₀ BrNO[3]	C ₇ H ₈ BrNO[4][5]
Molecular Weight	216.08 g/mol [1]	216.08 g/mol [3]	202.05 g/mol [4][5]
Purity/Specification	Information not available	Information not available	≥98.0%[6]
Appearance	Information not available	Information not available	Brown-yellow powder[6][7]
Boiling Point	Information not available	Information not available	265.1±20.0 °C at 760 mmHg[6]
Density	Information not available	Information not available	1.5±0.1 g/cm ³ [6]
SMILES Code	Not specified	NC1=CC(C)=C(Br)C=C1OC[3]	BrC1=C(N)C=CC(=C1)OC[5]

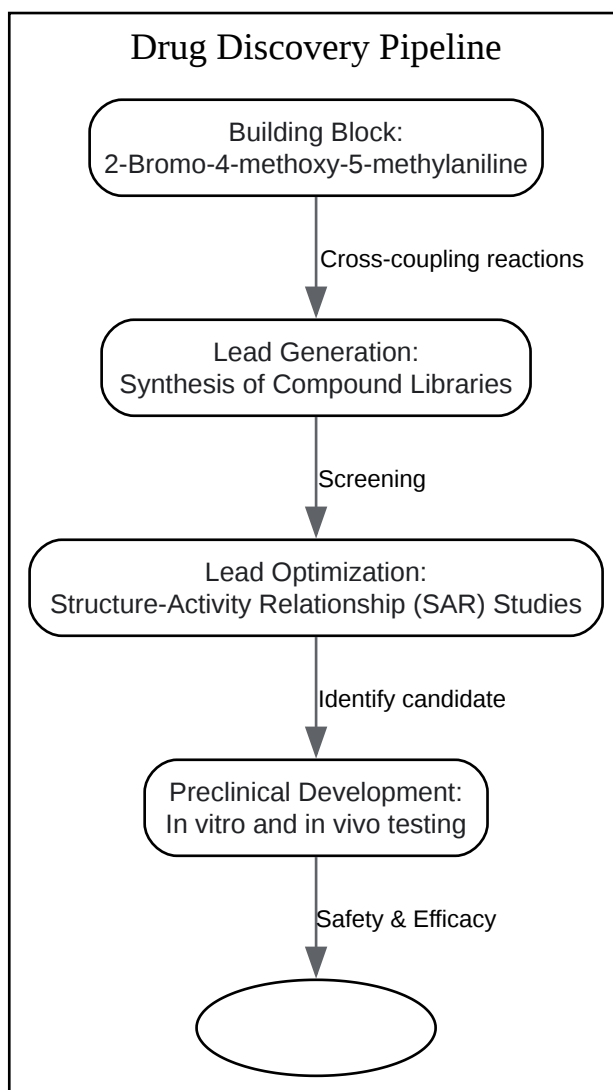
Synthesis Protocols: A Generalized Approach

The synthesis of bromo-methoxy-methylanilines typically involves electrophilic aromatic substitution on a substituted aniline or anisole precursor. A common and effective method is the direct bromination of the corresponding methoxy-methylaniline. The reaction conditions, such as temperature and the choice of solvent and brominating agent, are critical for achieving high yields and regioselectivity.[8]

Conceptual Synthesis Workflow

The following diagram illustrates a generalized workflow for the synthesis of a bromo-methoxy-methylaniline derivative.





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Sources

- 1. 2-bromo-5-methoxy-4-methylaniline, (CAS# 532440-88-3)|Sinfoo BIOCHEM [sinfoobiotech.com]

- [2. 2-Bromo-5-methoxy-4-methylaniline | CymitQuimica \[cymitquimica.com\]](#)
- [3. 873980-68-8|4-Bromo-2-methoxy-5-methylaniline|BLD Pharm \[bldpharm.com\]](#)
- [4. 2-Bromo-4-methoxyaniline | C7H8BrNO | CID 10899671 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [5. 32338-02-6|2-Bromo-4-methoxyaniline|BLD Pharm \[bldpharm.com\]](#)
- [6. nbinno.com \[nbinno.com\]](#)
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